# 2-Undecanone repellent efficacy commercial products

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**Compound Focus: 2-Undecanone**

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## Efficacy Comparison of Insect Repellents

The table below summarizes key information on skin-applied repellent ingredients registered by the US Environmental Protection Agency (EPA) to help you compare their profiles [1] [2].

| Active Ingredient | Typical Concentrations | Reported Efficacy & Protection Time | Key Characteristics & Safety Notes |
|---|---|---|---|
| **2-Undecanone** | 7.75% (in BioUD) | Mosquitoes: up to 5 hrs; Ticks: up to 2 hrs [1]. Lab studies vs. ticks: comparable to 7-15% DEET; head-to-head vs. 98% DEET, undiluted was more repellent [3] [1]. | Synthetic version of a compound from wild tomato plants. "Published data on its efficacy are limited" [1]. May have a strong odor [1]. |
| **DEET** | 5% - 100% | Highly effective against mosquitoes and ticks. Duration depends on concentration; 20% concentrations typically provide ~5 hours [1]. | Considered the "gold standard." Generally safe; can damage plastics/synthetics, feel greasy. For children, use ≤30% concentration [1]. |
| **Picaridin** | 5% - 20% | As effective as DEET against mosquitoes at similar | Often better skin tolerance than DEET; odorless, non- |

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| Active Ingredient | Typical Concentrations | Reported Efficacy & Protection Time | Key Characteristics & Safety Notes |
|---|---|---|---|
| | | concentrations; also repels ticks. Higher concentrations last longer [1]. | greasy, does not damage materials. For children, use ≤10% concentration [1]. |
| **IR3535** | 7.5% - 20% | Concentrations ≥10% effective for several hours; 7.5% concentration offered limited protection (≤1 hour) [1]. | A synthetic version of a beta-amino acid. Can cause eye irritation and damage some plastics/fabrics. Safe for children >2 months [1]. |
| **Oil of Lemon Eucalyptus (OLE/PMD)** | Not specified | Provides up to 6 hours of protection; has been as effective as DEET in some studies [1] [4]. | Refined from lemon eucalyptus tree. Can cause eye and skin irritation. **Not recommended for children <3 years** [1]. |
| **Citronella Oil** | Not specified | Short-term protection (≤2 hours) against mosquitoes; **likely not effective against ticks** [1]. | Provides limited protection. Can cause skin irritation [1]. |

# Experimental Data and Protocols for 2-Undecanone

For a researcher-focused comparison, here are the methodologies and key findings from pivotal studies on **2-undecanone**.

## Key Laboratory Bioassay for Ticks

A 2009 comparative study evaluated the repellency of BioUD (7.75% **2-undecanone**) against three species of ixodid ticks using a **laboratory choice test** [3].

- **Protocol**: The assay used a choice test between repellent-treated and control filter paper surfaces. Ticks were given the option to move onto either surface, and repellency was calculated based on their distribution [3].

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- **Test Subjects**: *Amblyomma americanum*, *Dermacentor variabilis*, and *Ixodes scapularis* [3].
- **Key Findings**:
  - Against *A. americanum* and *I. scapularis*, BioUD provided greater repellency than 98.11% DEET [3].
  - In head-to-head assays, undiluted and 50% dilutions of BioUD were more repellent than undiluted DEET against all three tick species [3].
  - Regression analysis indicated that the concentration of BioUD required for equivalent repellency to 98.11% DEET was 39.5% for *D. variabilis* and 29.7% for *I. scapularis*. The study concluded that BioUD is **2-4 times more active as a repellent than DEET** against these ticks under the conditions of their lab bioassays [3].

## Investigation into the Dual-Action Mechanism

A 2025 study explored the mechanism of **2-undecanone** against nematodes, revealing a **dual-action mode** of repellency and contact toxicity, which could inform understanding of its effects on other organisms [5].

- **Repellent Olfaction Pathway**: Chemotaxis experiments showed that **2-undecanone** is detected as a repulsive signal through the AWB olfactory sensory neurons in *C. elegans*. This signal is then transduced through a cGMP pathway to induce repellent behavior [5].
- **Contact Toxicity Pathway**: The study found that at certain concentrations, **2-undecanone** induces intracellular calcium accumulation and causes lysosomal membrane rupture, leading to cell death (necrosis). The identified targets for this contact killing effect were **Hsp70 A and V-ATPase A** [5].

The following diagram illustrates this dual-action mechanism based on the study in *C. elegans* [5]:

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## Research and Practical Application Notes

- **Combine with Permethrin-Treated Clothing**: For optimal protection against ticks and mosquitoes, wearing clothing treated with the insecticide **permethrin** is recommended in addition to using skin-applied repellents like **2-undecanone** [1].
- **Application to Gear**: BioUD can be applied to skin, clothing, and outdoor gear, similar to some other repellents [1].
- **Safety Profile**: The CDC considers EPA-registered formulations of **2-undecanone** safe for use during pregnancy [1]. Always follow the product label instructions.

In summary, for your comparison guide:

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- **Key Advantage of 2-Undecanone**: Compelling laboratory data against certain tick species, showing high efficacy [3].
- **Key Limitation**: A relative scarcity of independent, field-based efficacy data compared to other repellents, as noted by The Medical Letter [1].
- **Promising Aspect**: Its novel, dual-action mode (repellency and contact toxicity) may reduce pest tolerance and extend efficacy duration [5].

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